

An In-depth Technical Guide to 2'-Bromoformanilide: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *N*-(2-bromophenyl)formamide

Cat. No.: B160853

[Get Quote](#)

This guide provides a comprehensive overview of 2'-bromoformanilide, a versatile chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document delves into the compound's historical context, synthesis, chemical and physical properties, and its emerging applications in organic and medicinal chemistry.

Introduction and Historical Context

While a specific, documented discovery of 2'-bromoformanilide is not readily found in seminal literature, its existence is a logical extension of the well-established chemistry of formamides. Formamides, amides derived from anilines, have been known since the 19th century. The classical synthesis involves the reaction of an aniline with formic acid at elevated temperatures. Given the availability of 2-bromoaniline as a starting material, it is highly probable that 2'-bromoformanilide was first synthesized via this straightforward formylation reaction. The importance of halogenated organic compounds as synthetic intermediates has long been recognized, making compounds like 2'-bromoformanilide valuable building blocks in the synthesis of more complex molecules.^{[1][2]}

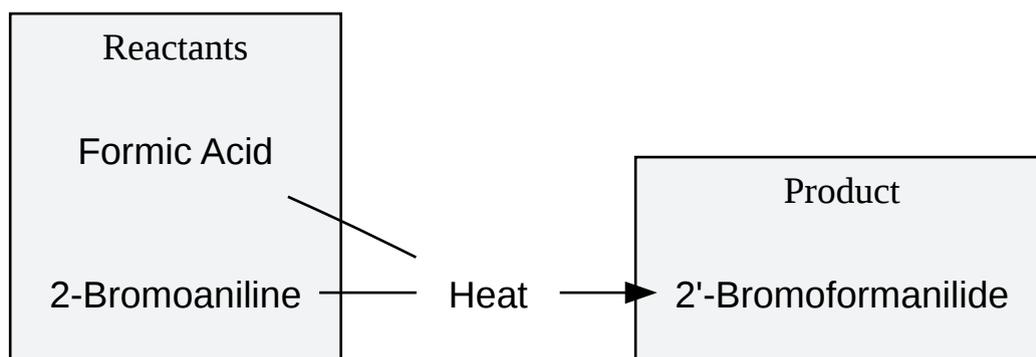
Synthesis and Characterization

The primary and most direct route to 2'-bromoformanilide is the N-formylation of 2-bromoaniline. This reaction can be achieved through several methods, with the use of formic acid being the most common and economical.

Synthesis via Formic Acid

The reaction between 2-bromoaniline and formic acid proceeds via a nucleophilic acyl substitution mechanism. The lone pair of electrons on the nitrogen atom of the aniline attacks the carbonyl carbon of formic acid, followed by the elimination of a water molecule to form the amide bond.

Reaction Scheme:



[Click to download full resolution via product page](#)

A general reaction scheme for the synthesis of 2'-bromoformanilide.

Experimental Protocol:[\[3\]](#)[\[4\]](#)[\[5\]](#)

A detailed, step-by-step methodology for the synthesis of 2'-bromoformanilide is as follows:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine 2-bromoaniline (1 equivalent) and toluene.
- **Addition of Formic Acid:** To this mixture, add a slight excess of 85-90% formic acid (1.2-2.0 equivalents).
- **Azeotropic Water Removal:** Heat the reaction mixture to reflux. The water generated during the reaction will be removed azeotropically with toluene and collected in the Dean-Stark trap.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material (2-bromoaniline) is consumed. This typically takes 4-9 hours.

[3]

- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. The solvent can be removed under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water or ether/petroleum ether, to yield 2'-bromoformanilide as a solid.

Causality Behind Experimental Choices:

- **Toluene and Dean-Stark Trap:** The use of toluene as a solvent allows for the azeotropic removal of water. This is crucial as the formylation reaction is a reversible equilibrium. By removing water, the equilibrium is shifted towards the product side, thus increasing the yield.

[4]

- **Excess Formic Acid:** A slight excess of formic acid is used to ensure the complete conversion of the 2-bromoaniline.
- **Recrystallization:** This purification technique is effective for obtaining high-purity crystalline solids by separating the desired compound from impurities.

Characterization and Properties

2'-Bromoformanilide is a white to off-white crystalline solid. Its identity and purity can be confirmed using various analytical techniques.

Physicochemical Properties:

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrNO	[6]
Molecular Weight	200.03 g/mol	[6]
Melting Point	88-92 °C	[6]
Appearance	White to off-white crystalline solid	
Solubility	Soluble in organic solvents like ethanol, ether, and hot water.	

Spectral Data:

- ¹H NMR and ¹³C NMR: Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for structural elucidation. The NMR spectra of 2'-bromoformanilide would show characteristic peaks for the aromatic protons, the formyl proton, and the aromatic carbons.[7]
- Infrared (IR) Spectroscopy: The IR spectrum would exhibit characteristic absorption bands for the N-H stretching, C=O stretching of the amide group, and C-Br stretching.
- Mass Spectrometry (MS): Mass spectrometry would confirm the molecular weight of the compound, with the characteristic isotopic pattern of bromine being observable.

Applications in Organic Synthesis and Medicinal Chemistry

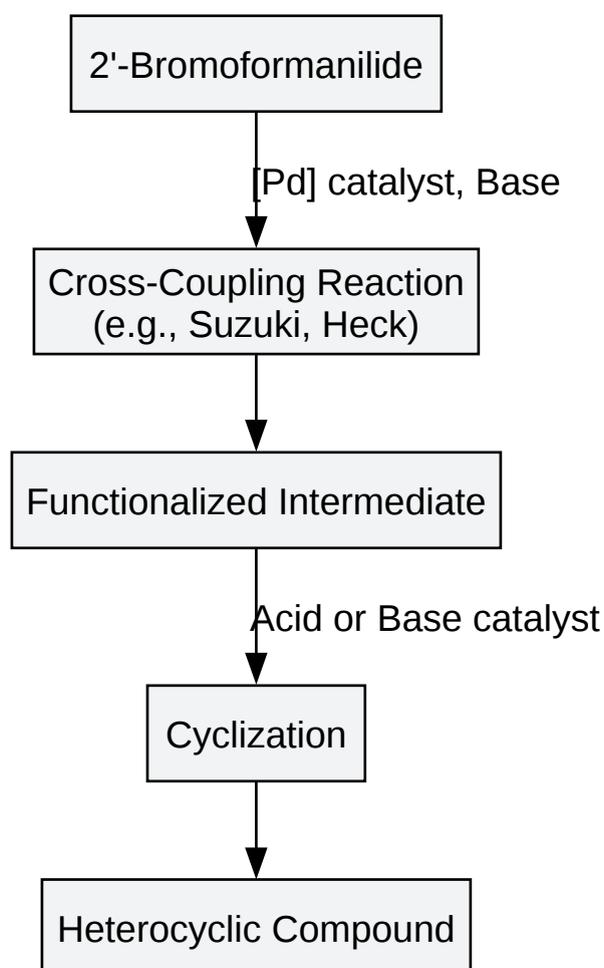
2'-Bromoformanilide is a valuable intermediate in the synthesis of a variety of more complex molecules, particularly in the pharmaceutical and agrochemical industries. The presence of the bromine atom and the formamide group provides two reactive handles for further chemical transformations.

Precursor for Heterocyclic Synthesis

The N-(2-bromophenyl) moiety is a key structural feature in several biologically active heterocyclic compounds. 2'-Bromoformanilide can serve as a starting material for the synthesis

of quinolines, benzodiazepines, and other fused heterocyclic systems. The bromine atom can participate in various cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig) to introduce new carbon-carbon or carbon-heteroatom bonds.

Illustrative Workflow for Heterocycle Synthesis:



[Click to download full resolution via product page](#)

A generalized workflow for the use of 2'-bromoformanilide in heterocyclic synthesis.

Role in Medicinal Chemistry

Halogenated aromatic compounds are prevalent in many pharmaceutical drugs. The bromine atom in 2'-bromoformanilide can act as a lipophilic group, potentially improving the compound's ability to cross cell membranes. It also provides a site for metabolic transformations or for forming specific interactions with biological targets.

While direct therapeutic applications of 2'-bromoformanilide itself are not reported, its structural motif is found in compounds with diverse pharmacological activities. For instance, derivatives of N-(bromophenyl) amides and acetamides have been investigated for their potential as antidiabetic and antimicrobial agents.[8][9] Furthermore, the N-(2-bromophenyl) group is a component of AT-1001, a potent $\alpha 3\beta 4$ nicotinic antagonist that has been studied for its potential to interrupt addiction cycles.[10] This highlights the potential of 2'-bromoformanilide as a key building block in the discovery of new therapeutic agents.

Safety and Handling

2'-Bromoformanilide is classified as harmful if swallowed and may cause an allergic skin reaction.[6] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion

2'-Bromoformanilide, while not a compound of household recognition, holds significant importance as a versatile chemical intermediate. Its straightforward synthesis from readily available starting materials, combined with the synthetic handles offered by its bromine and formamide functionalities, makes it a valuable tool for organic and medicinal chemists. As the demand for novel pharmaceuticals and functional materials continues to grow, the utility of such well-defined building blocks is poised to increase, ensuring that 2'-bromoformanilide will continue to play a role in the advancement of chemical synthesis.

References

- Royal Society of Chemistry. (2018). Supporting Information. [\[Link\]](#)[7]
- Wikipedia. (2023). Formanilide. Retrieved from [\[Link\]](#)[1][2]
- Hossein, Y. et al. (2009). A Practical and Convenient Procedure for the N-Formylation of Amines Using Formic Acid. *Bulletin of the Korean Chemical Society*, 30(7), 1660-1662. [\[Link\]](#) [5]
- Stalick, W. M., & Stenberg, V. I. (2010). Formylation of Amines. *Organic Reactions*, 1-13. [\[Link\]](#)[4]

- Fatima, A., et al. (2022). Design, Synthesis and Pharmacological Evaluation of 2-(3-Benzoyl-4-Hydroxy-1,1-Dioxido-2H-Benzo[e][6][7]thiazin-2-yl)-N-(2-Bromophenyl) Acetamide as Antidiabetic Agent. *Drug Design, Development and Therapy*, 16, 3937-3953. [\[Link\]\[8\]](#)
- Organic Syntheses. (n.d.). n-methylformanilide. Retrieved from [\[Link\]](#)
- Cho, Y. S., et al. (2003). A Practical and Convenient Procedure for the N-Formylation of Amines Using Formic Acid. *Typeset.io*. [\[Link\]\[3\]](#)
- Wikipedia. (n.d.). Formanilide. Retrieved from [\[Link\]\[1\]\[2\]](#)
- K. A. Al-Ghamdi, et al. (2018). Rapid Synthesis of N-[1-(4-bromophenyl)ethyl]-N-methylformamide. *Journal of Student Research*. [\[Link\]](#)
- MDPI. (2020). Regioselective Synthesis of 4-Bromo-3-formyl-N-phenyl-5-propylthiophene-2-carboxamide. *Molbank*, 2020(4), M1163. [\[Link\]](#)
- Dawane, B. S., et al. (2011). Clean and Green Approach for N-formylation of Amines using Formic acid under neat reaction condition. *Archives of Applied Science Research*, 3(3), 246-251. [\[Link\]\[11\]](#)
- Chapman, N. B., & Clarke, K. (1971). Bromination and Vilsmeier–Haack formylation of 6,7-dihydrobenzo[b]-thiophen-4(5H)-one. *Journal of the Chemical Society C: Organic*, 915-919. [\[Link\]](#)
- Google Patents. (n.d.). CN101475501B - Preparation method of N-methyl formyl aniline.
- Google Patents. (n.d.). CN102942500A - Preparation method of N-formamide compound.
- Google Patents. (n.d.). CN101747223B - Method for preparing N-formanilide.
- SpectraBase. (n.d.). N-Methyl-N-(bromophenyl)formamide. Retrieved from [\[Link\]](#)
- Iglarz, M., et al. (2012). The Discovery of N-[5-(4-Bromophenyl)-6-[2-[(5-bromo-2-pyrimidinyl)oxy]ethoxy]-4-pyrimidinyl]-N'-propylsulfamide (Macitentan), an Orally Active, Potent Dual Endothelin Receptor Antagonist. *Journal of Medicinal Chemistry*, 55(17), 7849-7861. [\[Link\]\[9\]](#)
- Zhao, T.-X., et al. (2017). Supporting Information For Catalyst-free N-formylation of amines using BH₃NH₃ and CO₂ at mild conditions. *The Royal Society of Chemistry*. [\[Link\]](#)

- Reddit. (2022). Synthesis of (N-(2-bromophenyl)-9-methyl-9-azabicyclo[3.3.1] nonan-3-amine), the most potent known $\alpha_3\beta_4$ nicotinic antagonist, addiction cycle interrupter. Retrieved from [\[Link\]](#)^[10]
- NIST. (n.d.). Acetamide, N-(4-bromophenyl)-. Retrieved from [\[Link\]](#)
- Mahajan, N. D., & Jain, N. (2022). Synthesis of heterocyclic compounds and their utilities in the field biological science. Journal of Advanced Scientific Research, 13(05), 01-07. [\[Link\]](#)
- Basavaiah, D., & Rao, A. J. (2018). Carbocyclic and Heterocyclic Compounds: Baylis-Hillman Reaction. International Journal for Research in Engineering Application & Management, 4(3), 1-5. [\[Link\]](#)
- Al-Issa, S. A. (2008). Facile synthesis of heterocycles via 2-picolinium bromide and antimicrobial activities of the products. Molecules, 13(5), 1066-1077. [\[Link\]](#)
- Bolli, M. H., et al. (2012). The Discovery of N-[5-(4-Bromophenyl)-6-[2-[(5-bromo-2-pyrimidinyl)oxy]ethoxy]-4-pyrimidinyl]-N'-propylsulfamide (Macitentan), an Orally Active, Potent Dual Endothelin Receptor Antagonist. Journal of Medicinal Chemistry, 55(17), 7849-7861. [\[Link\]](#)
- Wengryniuk, S. E., et al. (2013). Regioselective bromination of fused heterocyclic N-oxides. Organic Letters, 15(4), 792-795. [\[Link\]](#)
- Wang, B. J., & Groziak, M. P. (2016). Recent Developments in the Chemistry of Boron Heterocycles. Advances in Heterocyclic Chemistry, 118, 47-98. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Formanilide - Wikipedia [en.wikipedia.org]
- 2. Formanilide - Wikipedia [nl.wikipedia.org]

- 3. scispace.com [scispace.com]
- 4. Formylation of Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. N-2-(Bromophenyl)formamide 97 10113-38-9 [sigmaaldrich.com]
- 7. rsc.org [rsc.org]
- 8. Design, Synthesis and Pharmacological Evaluation of 2-(3-Benzoyl-4-Hydroxy-1,1-Dioxido-2H-Benzo[e][1,2]thiazin-2-yl)-N-(2-Bromophenyl) Acetamide as Antidiabetic Agent - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. reddit.com [reddit.com]
- 11. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2'-Bromoformanilide: Synthesis, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160853#discovery-and-history-of-2-bromoformanilide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com